

SIS17 Stability in Aqueous Solutions: A Technical Support Center

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Compound of Interest		
Compound Name:	SIS17	
Cat. No.:	B610853	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with guidance on handling **SIS17**, a selective HDAC11 inhibitor, with a focus on improving its stability in aqueous solutions for reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is SIS17 and what is its mechanism of action?

SIS17 is a potent and selective inhibitor of histone deacetylase 11 (HDAC11), with an IC50 of 0.83 µM.[1][2][3][4] It functions by inhibiting the demyristoylation of serine hydroxymethyltransferase 2 (SHMT2), a known substrate of HDAC11.[1][3][5][6] Unlike many other HDAC inhibitors, SIS17 is highly selective for HDAC11 and does not show significant inhibition of other HDAC classes at similar concentrations.[5][7]

Q2: I'm observing inconsistent results in my experiments with **SIS17**. Could this be related to its stability?

Yes, inconsistent results are a strong indicator of **SIS17** instability. The compound is known to be unstable in solutions, and it is highly recommended to use freshly prepared solutions for all experiments to ensure reliable and reproducible data.[1]

Q3: What is the recommended solvent for preparing **SIS17** stock solutions?



Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **SIS17**.[2][3][7] It is crucial to use anhydrous (moisture-free) DMSO, as absorbed moisture can reduce the solubility of the compound.[2]

Q4: How should I store SIS17 powder and stock solutions?

- Powder: Store the solid form of SIS17 at -20°C for long-term storage (up to 3 years).[2][7]
- Stock Solutions in DMSO: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 1 year or -20°C for up to 1 month.
 [2]

Q5: My SIS17 solution appears cloudy or has precipitated. What should I do?

Precipitation can occur, especially when diluting the DMSO stock solution into aqueous buffers. If you observe precipitation or phase separation, you can try gentle heating and/or sonication to aid dissolution.[1][3] However, be cautious with heating as it might accelerate degradation. It is always best to prepare the working solution fresh before each experiment.

Troubleshooting Guide



Problem	Possible Cause	Troubleshooting Steps
Inconsistent IC50 values or variable experimental results.	Degradation of SIS17 in aqueous solution.	Always prepare fresh working solutions from a frozen DMSO stock immediately before use. Minimize the time the compound spends in aqueous buffer before adding to the assay.
Precipitation upon dilution of DMSO stock into aqueous buffer.	Poor solubility of SIS17 in aqueous media. The final DMSO concentration may be too low.	Increase the final percentage of DMSO in your working solution if your experimental system allows. Use of cosolvents like PEG300 and surfactants like Tween-80 can improve solubility for in vivo studies.[1][3]
Complete loss of activity.	The compound may have degraded due to improper storage or prolonged exposure to aqueous environments.	Discard the old solution and prepare a fresh one from the powder. Verify the storage conditions of both the powder and the stock solution.

Quantitative Data Summary

The following table summarizes the available data on **SIS17** solubility and stability. Note that detailed quantitative data on degradation kinetics in various aqueous buffers is not readily available in the public domain.



Parameter	Value	Source
IC50 (HDAC11)	0.83 μΜ	[1][2][3][4]
Solubility in DMSO	≥ 73 mg/mL (199.12 mM)	[2]
10 mM	[7]	
125 mg/mL (340.97 mM)	[3]	_
Solubility in Ethanol	18 mg/mL	[2]
Water Solubility	Poor	[8]
Storage (Powder)	3 years at -20°C	[2]
Storage (in Solvent)	1 year at -80°C; 1 month at -20°C	[2]

Experimental Protocols

Protocol 1: Preparation of SIS17 Stock Solution

- Warm the vial of SIS17 powder to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use tubes and store at -80°C.

Protocol 2: Preparation of Aqueous Working Solution for In Vitro Assays

This protocol is a general guideline and may need optimization for your specific cell type and assay conditions.

• Thaw a single-use aliquot of the **SIS17** DMSO stock solution at room temperature.



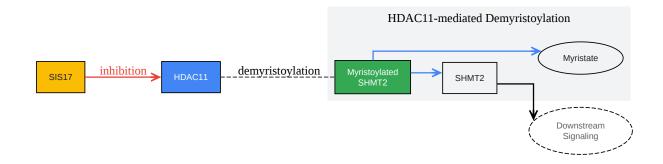
- Immediately before use, dilute the stock solution to the final desired concentration in your cell culture medium or assay buffer.
- Mix thoroughly by gentle pipetting or vortexing.
- Add the freshly prepared working solution to your experimental setup without delay.

Protocol 3: Formulation for In Vivo Studies

This formulation is based on vendor recommendations and may require optimization based on the animal model and administration route.

- Prepare a stock solution of SIS17 in DMSO (e.g., 20 mg/mL).
- For a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, add the components sequentially.[1][3]
- Start with the PEG300, then add the SIS17 DMSO stock and mix well.
- · Add the Tween-80 and mix until the solution is clear.
- Finally, add the saline and mix thoroughly.
- This formulation should be prepared fresh on the day of use.[1]

Visualizations



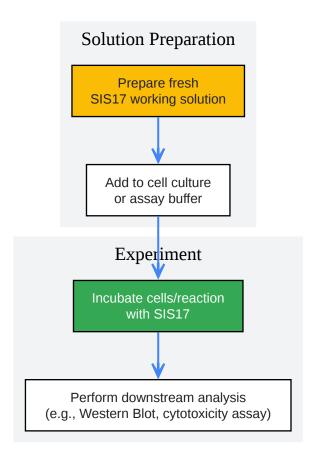
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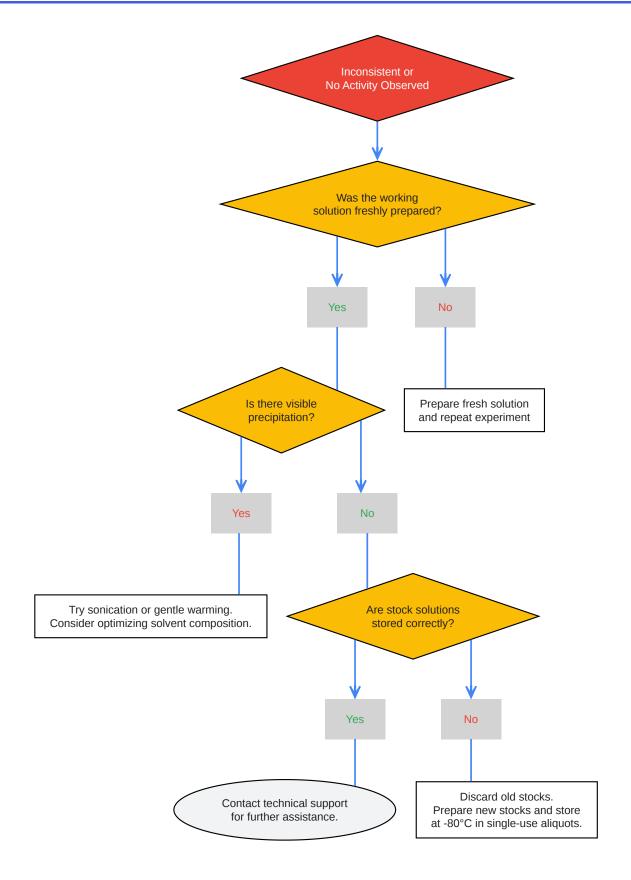
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Caption: Mechanism of SIS17 action on the HDAC11 signaling pathway.









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